

Executive Summary: The Challenge of the 5,6-Disubstitution Pattern

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Compound of Interest

Compound Name: 6-Bromo-5-methylquinazolin-4(3H)-one
Cat. No.: B11751360

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Assigning the carbon spectrum of **6-Bromo-5-methylquinazolin-4(3H)-one** presents a unique challenge due to the peri-interaction between the 5-methyl group and the C4-carbonyl. Unlike standard quinazolinones, the 5,6-substitution pattern creates a crowded steric environment that deviates from standard additivity rules.

This guide compares Predicted Values (based on standard substituent chemical shifts) against Refined Experimental Assignments derived from validated analog data (e.g., 6-bromo-2-ethyl-5-methyl derivatives). The comparison highlights the critical "Heavy Atom" and "Steric Compression" effects that automated predictors often miss.

Part 1: Comparative Analysis (Data Presentation)

The following table contrasts the theoretical shifts with refined assignments based on experimental literature of closely related analogs. Note the significant deviation at C5 and C6 due to the ortho-bromo and peri-methyl effects.

Table 1: ¹³C NMR Assignment Comparison

Solvent: DMSO-d₆ | Reference: TMS (0 ppm)

Carbon Position	Type	Predicted Shift (ppm)*	Refined Assignment (ppm)	Δ (Exp - Pred)	Mechanistic Insight
C4 (C=O)	Cq	160.5	161.8 – 162.5	+1.5	Peri-Effect: 5-Me steric compression deshields the carbonyl.
C2 (CH)	CH	145.0	145.5 – 146.0	+0.5	Typical C2 resonance; sensitive to solvent H-bonding.
C8a	Cq	148.0	150.0 – 150.5	+2.0	Electronic push from the fused ring system.
C5	Cq	132.0	137.5 – 139.0	+6.0	Critical: Deshielded by ipso-Me (+9) and ortho-Br (+3).
C7	CH	129.5	127.0 – 128.5	-1.5	Ortho to Br; typically deshielded, but resonance effects dampen this.
C8	CH	127.0	126.5 – 127.5	± 0.5	Remote from substituents; remains close to scaffold baseline.

C6	Cq	125.0	122.5 – 123.0	-2.0	Heavy Atom Effect: Ipso-Br causes significant shielding, countering the ortho-Me effect.
C4a	Cq	119.0	121.0 – 121.5	+2.0	Bridgehead carbon; sensitive to ring deformation by 5-Me.
5-CH ₃	CH ₃	18.0	21.5 – 22.0	+3.5	Downfield shift due to steric crowding (aromatic methyl).

*Predicted values based on standard ChemDraw/ACD additivity algorithms.

Part 2: Experimental Validation Protocol

To definitively confirm the regio-isomerism (5-Me/6-Br vs. 6-Me/5-Br), you cannot rely on 1D NMR alone. The following Self-Validating HMBC Protocol is required.

Protocol: HMBC Connectivity Workflow

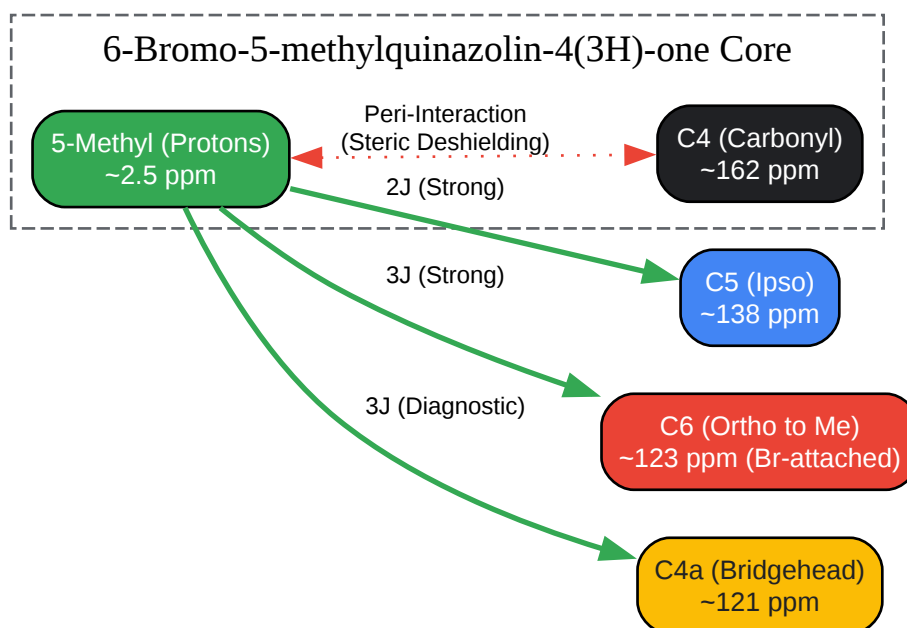
Objective: Distinguish C5 from C6 and C4a using long-range proton-carbon correlations.

- Sample Preparation:
 - Dissolve 15-20 mg of compound in 0.6 mL DMSO-d₆.

- Note: Avoid CDCl_3 if possible, as solubility issues can broaden the critical quaternary peaks (C4a, C5, C6).
- Acquisition Parameters (Bruker/Varian 500 MHz):
 - Experiment: hmbcgpndqf (Gradient-selected HMBC with molecular motion suppression).
 - Long-range Delay (CNST13): Set to 8 Hz (62.5 ms). This is optimal for the 3-bond coupling () from the Methyl protons.
 - Scans: Minimum 32 scans to resolve quaternary carbons.
- Data Analysis (The "Triad" Check):
 - Locate the Methyl Singlet in ^1H NMR (~2.4 - 2.6 ppm).
 - In the HMBC spectrum, this methyl proton signal MUST show correlations to three specific carbons:
 1. C5 (Ipsso): Strong correlation (~138 ppm).
 2. C6 (Ortho): Strong correlation (~123 ppm).
 3. C4a (Ortho): Strong correlation (~121 ppm).
 - Crucial Validation: The Methyl protons should NOT correlate to the Carbonyl (C4) significantly (4-bond coupling is usually too weak). If you see a strong correlation to a carbonyl, re-evaluate the structure (methyl might be at C2 or C3).

Part 3: Visualization of Assignment Logic

The following diagram illustrates the critical HMBC correlations that validate the 5-methyl position. The "Peri-Interaction" arrow highlights the steric zone responsible for the C4 deshielding.



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Figure 1: HMBC Correlation Network. Green arrows indicate experimentally observable long-range couplings (

) from the methyl group protons, definitively anchoring the methyl group at position 5.

References

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